

Sensory Profile Showdown: AMBROX® DL vs. Cetalox®

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Compound of Interest

Compound Name: AMBROX DL

Cat. No.: B1205197

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In the realm of synthetic ambergris notes, AMBROX® DL and Cetalox® are two prominent aroma chemicals prized for their ability to impart rich, warm, and substantive qualities to fragrances and flavors. While often used interchangeably due to a shared chemical identity, a closer examination of their sensory profiles reveals subtle yet significant distinctions crucial for discerning researchers and product developers. This guide provides a comparative analysis of their sensory attributes, supported by a detailed experimental protocol for sensory panel evaluation.

Executive Summary: Both AMBROX® DL and Cetalox® are trade names for dodecahydro-3a,6,6,9a-tetramethylnaphtho[2,1-b]furan, a synthetic substitute for ambergris.^{[1][2][3][4][5]} They share the same CAS number, 3738-00-9, and chemical formula, C₁₆H₂₈O. However, their sensory characteristics are not identical. Cetalox® is the racemic mixture, offering a clean, dry, and woody-amber character.^{[1][6]} In contrast, AMBROX® DL, a Firmenich product, is a blend of Cetalox® and another captive ingredient, Cachalox®, which contributes to a more complex profile with musky and powdery undertones.^[1]

Comparative Sensory & Chemical Data

The following table summarizes the key characteristics of AMBROX® DL and Cetalox®, based on available data.

Feature	AMBROX® DL	Cetalox®
CAS Number	3738-00-9	3738-00-9
Chemical Formula	C16H28O	C16H28O
Olfactive Family	Ambery	Ambery
General Description	A powerful and elegant woody-amber character with dry, clean musky undertones and subtle powdery sweetness.[1]	An extremely powerful and elegant ambery note with a strong woody character.[4] Described as having a more linear and clean dry wood character compared to the laevo-enantiomer.[1]
Key Nuances	Complex, with refined animalic warmth.[1]	Creamy, skin-musk character. [6]
Composition	A blend of Cetalox® (racemic mixture) and Cachalox®.[1]	Racemic mixture of enantiomers.[1][6]
Appearance	White pasty solid.[1]	Crystalline solid.[4]
Substantivity	Lasts > 1 month on a smelling strip.[1]	High substantivity and performance.[4]

Experimental Protocol: Sensory Panel Evaluation of Ambery Aroma Chemicals

This section details a standardized methodology for the sensory evaluation of AMBROX® DL, Cetalox®, and other ambery aroma chemicals.

1. Objective: To quantitatively and qualitatively assess and compare the olfactory characteristics of AMBROX® DL and Cetalox®.
2. Panelist Selection:
 - A panel of 15-20 trained assessors with demonstrated experience in the sensory evaluation of fragrance ingredients.

- Panelists should be screened for anosmia to specific compounds and their ability to consistently identify and rate the intensity of various odor descriptors.

3. Sample Preparation:

- Prepare 1% solutions of AMBROX® DL and Cetalex® in an odorless, non-polar solvent such as dipropylene glycol (DPG).
- Label samples with randomized three-digit codes to prevent bias.
- Prepare smelling strips by dipping 1 cm of the strip into the prepared solutions. Allow the solvent to evaporate for 30 seconds before evaluation.

4. Evaluation Procedure:

- Conduct the evaluation in a well-ventilated, odor-free room.
- Panelists will evaluate the coded smelling strips in a randomized order.
- A "warm-up" or reference sample (e.g., a known ambergris tincture or another standard ambery chemical) may be provided to calibrate the panel.
- Panelists will rate the intensity of predefined sensory attributes on a 10-point scale (0 = not perceptible, 10 = extremely intense). Key attributes to evaluate include:
 - Ambery
 - Woody
 - Musky
 - Powdery
 - Sweet
 - Animalic
 - Dry

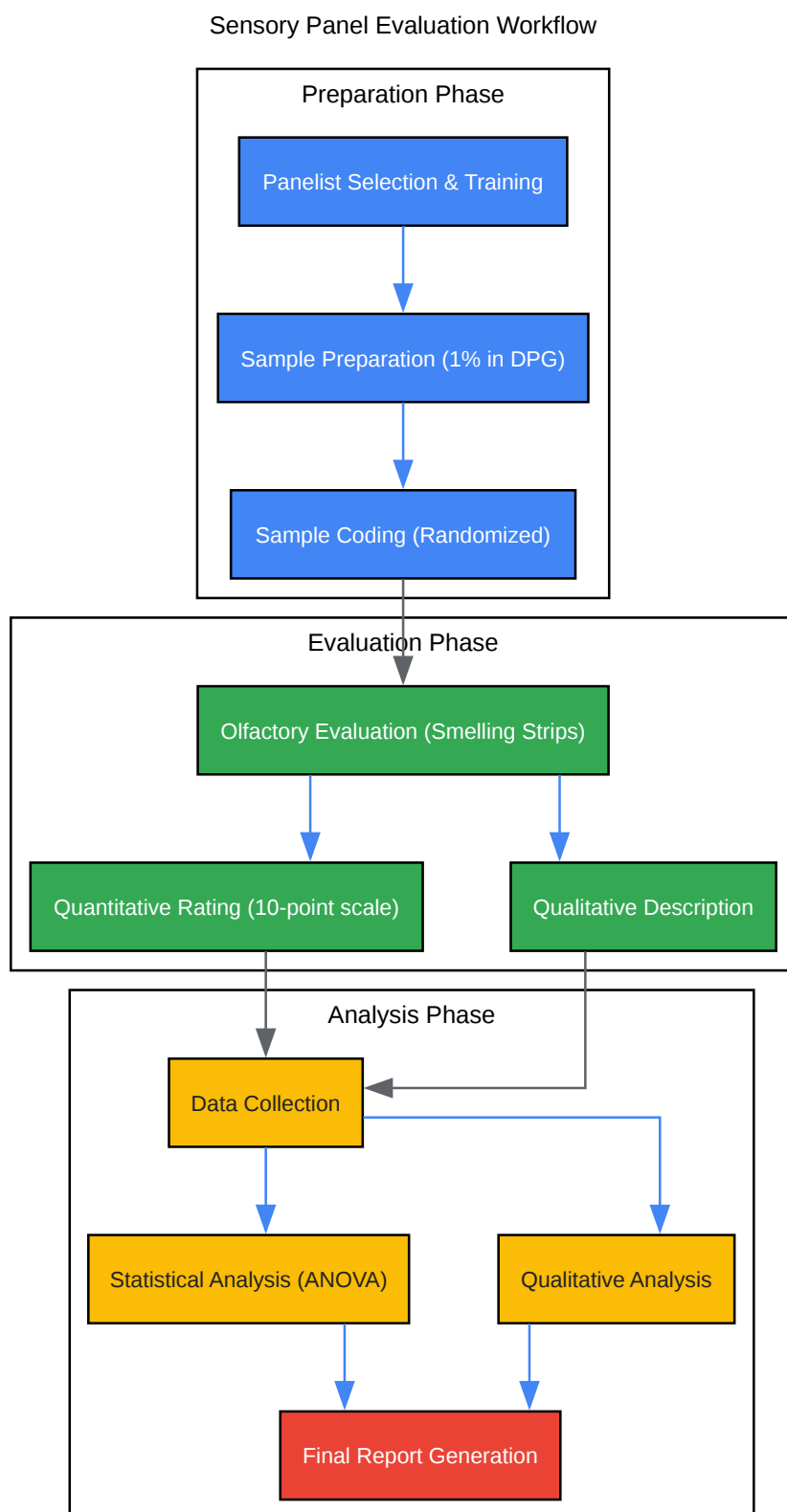
- Overall Complexity
- Panelists will also provide a qualitative description of the odor profile and note any perceived differences in the evolution of the scent over time (top, middle, and base notes).

5. Data Analysis:

- Collect and analyze the quantitative data using statistical methods such as Analysis of Variance (ANOVA) to determine significant differences in the intensity ratings between the two samples.
- Compile and analyze the qualitative descriptions to identify recurring themes and descriptors for each sample.

Experimental Workflow

The following diagram illustrates the key stages of the sensory panel evaluation process.



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Caption: Workflow for Sensory Panel Evaluation of Aroma Chemicals.

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